

D-Biotinol solubility in aqueous and organic solvents

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Compound of Interest

Compound Name: *D-Biotinol*

Cat. No.: *B2648279*

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A Technical Guide to the Solubility of D-Biotin

A Note on **D-Biotinol** vs. D-Biotin: This guide focuses on the solubility of D-Biotin, also known as Vitamin B7 or Vitamin H. The initial request for "**D-Biotinol**" yielded limited solubility data. **D-Biotinol** is a distinct chemical entity, a reduced form of D-Biotin, for which public data is scarce. Given the extensive information available for D-Biotin, a crucial coenzyme in various metabolic processes, this guide presumes a likely interest in the more common and researched compound. The limited available data for **D-Biotinol** is, however, presented for clarity.

This technical document provides a comprehensive overview of the solubility of D-Biotin in various aqueous and organic solvents, intended for researchers, scientists, and professionals in drug development.

D-Biotinol Solubility

Quantitative solubility data for **D-Biotinol** is sparse. The following table summarizes the available information.

Solvent	Solubility	Conditions
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Requires ultrasonic treatment[1][2]
Methanol	25 mg/mL	Requires ultrasonic treatment[1][2]
Not Specified	≥ 2.5 mg/mL (10.85 mM); Clear solution	-[3]

D-Biotin Solubility Profile

D-Biotin is a white to off-white crystalline powder.[4] Its solubility is a critical factor in its formulation for various applications, from dietary supplements to biochemical assays.

Aqueous Solubility

D-Biotin is slightly soluble in water. Its solubility is significantly influenced by temperature and pH.

Solvent	Solubility	Temperature (°C)
Water	22 mg/100 mL	25
Water	0.2 mg/mL (equivalent to 20 mg/100mL)[5][6][7]	Not Specified
Hot Water	More soluble than in cold water[5][6][7][8][9]	Elevated

The solubility of D-Biotin in aqueous solutions increases in the presence of dilute alkalies.[5][8][9]

Alkaline Solution	Solubility	Temperature (°C)
Aqueous basic salt buffer	5 mg/mL[10]	Not Specified
2 M Ammonium hydroxide	50 mg/mL[8][9]	Not Specified
2 M NaOH	50 mg/mL[5]	Not Specified
0.1 M NaOH	10 mg/mL	25

Organic Solvent Solubility

The solubility of D-Biotin in organic solvents varies considerably.

Solvent	Solubility	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	49 mg/mL[5][10][11]	25
Ethanol (95%)	80 mg/100 mL[7][8][9]	25
Methanol	~1 g/100 mL[12]	Not Specified
Dimethylformamide (DMF)	1.7 mg/mL[8][9]	Not Specified
Acetone	Soluble[12]	Not Specified
Benzene	Soluble[6][7]	Not Specified
Methyl Ethyl Ketone	Soluble[12]	Not Specified
Cyclohexene	Soluble[12]	Not Specified
Saturated & Paraffin Hydrocarbons	Insoluble[12]	Not Specified

Contradictory data exists for some solvents, with some sources describing D-Biotin as "hardly soluble" or "insoluble" in ethanol and "practically insoluble" in acetone.[4][13] This may be due to differences in experimental conditions or purity of the materials used.

Experimental Protocols for Solubility Determination

Several methods are employed to determine the solubility of compounds like D-Biotin. Below are summaries of relevant experimental approaches.

Static Equilibrium Method

A common method for determining solubility involves creating a saturated solution at a specific temperature and then measuring the concentration of the solute.

- **Sample Preparation:** An excess amount of D-Biotin is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker bath) at a constant temperature for a sufficient period to ensure equilibrium is reached. This can range from several hours to days.
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to maintain the temperature during this step to prevent precipitation or further dissolution.
- **Concentration Analysis:** The concentration of D-Biotin in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), UV-Vis spectroscopy, or by gravimetric analysis after solvent evaporation.

Dynamic (Synthetic) Method

A dynamic or synthetic method involves observing the dissolution of the solute as the temperature is changed.

- **Sample Preparation:** A known amount of D-Biotin and solvent are placed in a vessel equipped with a stirrer and a temperature sensor.
- **Heating and Observation:** The suspension is heated at a controlled rate while being stirred.
- **Dissolution Point Determination:** The temperature at which the last solid particles dissolve is recorded as the solubility temperature for that specific concentration. A laser monitoring technique can be used to precisely detect the point of complete dissolution.^[14]

- **Data Correlation:** The experiment is repeated with different compositions to generate a solubility curve over a range of temperatures. The data can then be correlated using thermodynamic models such as the modified Apelblat equation or the van't Hoff equation.[\[14\]](#)

General Protocol for Assessing Solubility in Biological Media

For applications in cell culture and other biological systems, a tiered approach is often used to find a suitable solvent.

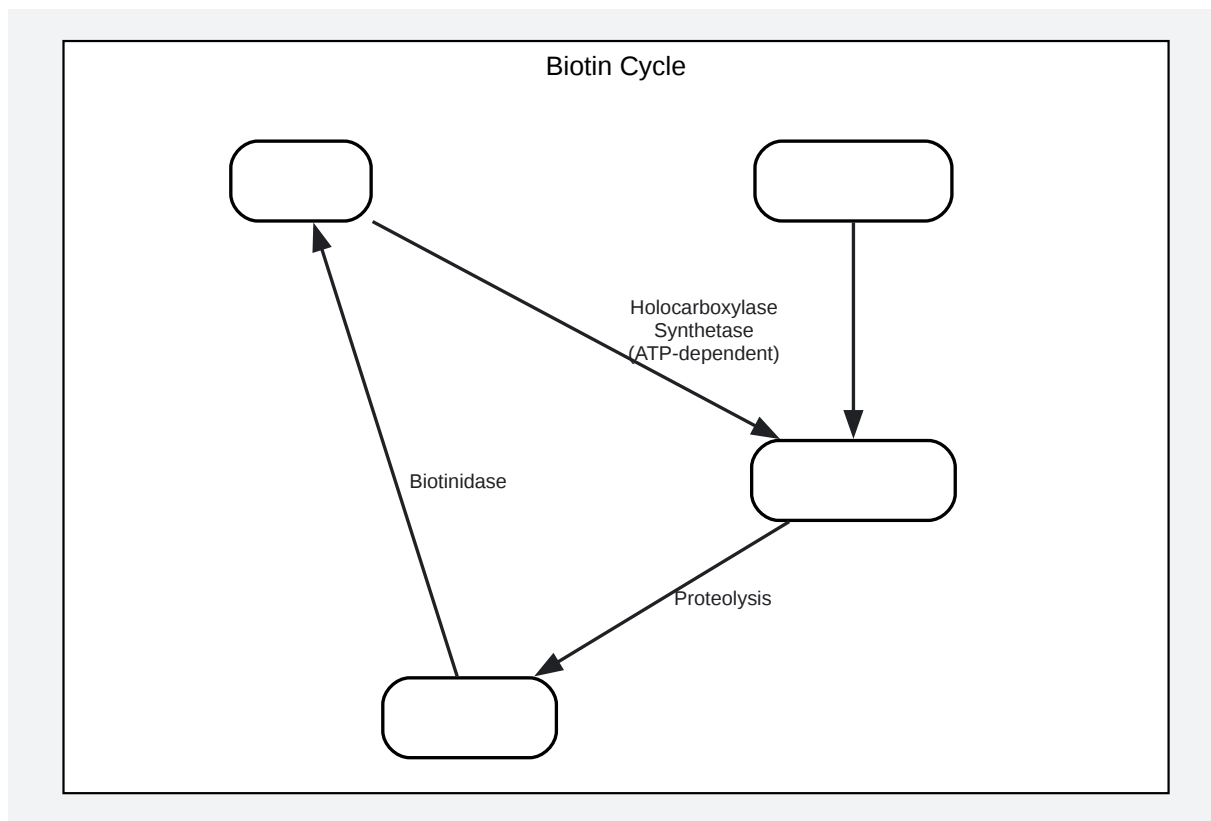
- **Tier 1 (Aqueous Media):** The solubility of the test chemical is first assessed in the relevant cell culture medium.
- **Tier 2 (Organic Solvents):** If solubility in aqueous media is insufficient, strong organic solvents are tested. Dimethyl sulfoxide (DMSO) is a common first choice, followed by ethanol.
- **Mechanical Assistance:** To aid dissolution, various techniques can be employed sequentially:
 - Vortexing at room temperature.
 - Sonication in a water bath.
 - Warming the solution (e.g., to 37°C).[\[15\]](#)

Signaling and Metabolic Pathways Involving D-Biotin

D-Biotin plays a crucial role as a covalently bound coenzyme for several carboxylases. These enzymes are vital for key metabolic pathways.

The Biotin Cycle: Coenzyme Function

Biotin is essential for the activity of five mammalian carboxylases involved in gluconeogenesis, fatty acid synthesis, and the catabolism of branched-chain amino acids.[\[16\]](#) The biotin cycle illustrates how biotin is attached to these enzymes to activate them and then recycled.

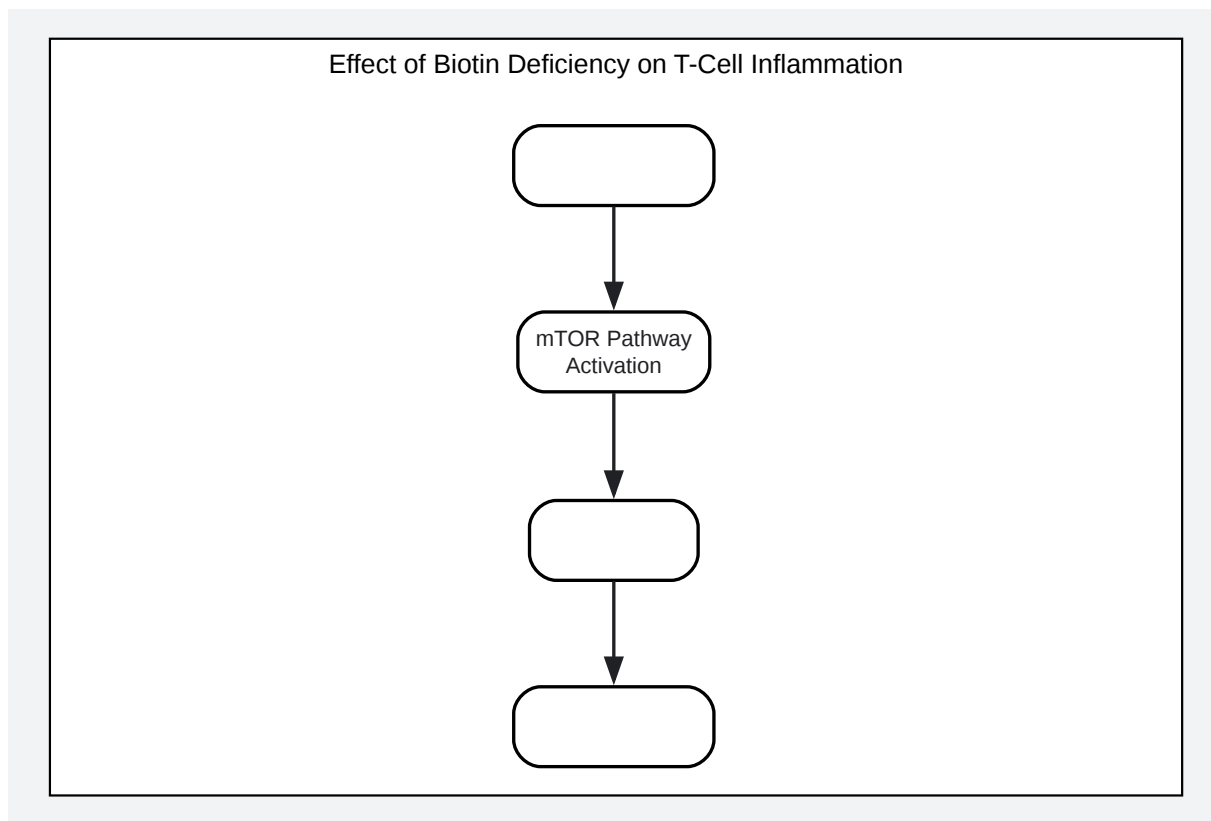


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Caption: The Biotin Cycle illustrates the activation and recycling of biotin as a coenzyme.

Biotin Deficiency and mTOR Signaling

Recent research has indicated that biotin deficiency can lead to pro-inflammatory responses in human immune cells. This has been linked to the activation of the mTOR (mammalian target of rapamycin) signaling pathway.



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Caption: Biotin deficiency can activate the mTOR pathway, promoting inflammatory responses. [17]

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